

# **Introduction: The Significance of Vat Black 25**

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Vat Black 25 (C.I. 69525) is a complex anthraquinone vat dye prized for its exceptional fastness properties on cellulosic fibers. As a member of the vat dye class, it is chemically intricate and water-insoluble in its pigmentary form, requiring a specialized reduction and oxidation process for application. This guide provides a comprehensive overview of the historical context of its discovery, its chemical synthesis, technical properties, and the experimental protocols central to its manufacture and use. It is intended for researchers and professionals in the fields of dye chemistry and textile science.

## **Historical Context: The Era of Synthetic Vat Dyes**

The history of Vat Black 25 is intrinsically linked to the groundbreaking developments in synthetic dye chemistry at the turn of the 20th century. The journey began with the ancient use of natural vat dyes like indigo, which was used for over 4,000 years.[1] The modern era of vat dyes was ushered in by the Industrial Revolution, which created a demand for more consistent and cost-effective colorants.[1]

A pivotal moment occurred in 1901 when René Bohn, a chemist at BASF in Germany, synthesized Indanthrene blue from 2-aminoanthraquinone.[2][3] This was the first synthetic anthraquinone vat dye, and its discovery opened a major new field in organic chemistry, leading to the development of a vast spectrum of highly stable and lightfast dyes.[3] Following this innovation, companies like Bayer and Ciba entered the market, and by the 1930s, a complete range of vat dye colors had been developed.[3] The production of these dyes, including Vat Black 25, became widespread in the United States and Europe, transforming the textile industry.[2]



## **Discovery and Synthesis of Vat Black 25**

Vat Black 25 is a complex anthraquinone derivative.[4] Its synthesis involves a multi-step process requiring high-temperature reactions in organic solvents.[2]

The primary manufacturing method involves two key intermediates: 1-Aminoanthracene-9,10-dione and 3,9-Dibromo-7H-benzo[de]anthracen-7-one.[4][5] The process is a condensation reaction followed by a cyclization step.[4][5] Initially, two molecules of 1-Aminoanthracene-9,10-dione are condensed with 3,9-Dibromo-7H-benzo[de]anthracen-7-one.[4][5] This reaction is typically carried out in a high-boiling solvent such as naphthalene, in the presence of copper oxide as a catalyst and sodium carbonate.[4][5] The intermediate product is then subjected to cyclization using a strong base like potassium hydroxide in boiling isobutanol to yield the final Vat Black 25 molecule.[4][5]

An improved, more environmentally friendly method has been developed, which utilizes triethylene glycol as the solvent instead of butanol.[6] This alternative process is easier to control, allows for a higher recovery rate of raw materials, and reduces production costs and environmental pollution.[6]

# **Technical Data Summary**

The chemical and physical properties of Vat Black 25 are summarized below. The dye is known for its excellent resistance to various environmental and chemical factors, making it highly durable for textile applications.



Property	Value	References
C.I. Name	Vat Black 25, C.I. 69525	[4][7][8]
CAS Number	4395-53-3	[4][7]
Molecular Formula	C45H20N2O5	[4][7]
Molecular Weight	668.65 g/mol	[4][7]
Appearance	Brown to Black Powder	[4][7][8][9]
Shade	Brownish light grey	[4][9]
Solubility	Insoluble in water, ethanol, toluene. Slightly soluble in pyridine and quinoline.	[8][10]
Leuco Form Color	Alkaline Reduction: Grey; Acid Reduction: Dark Olive	[4][9][11]
Light Fastness (Xenon Arc, Grade 1-8)	7-8	[7][12]
Soaping Fastness (Fading, Grade 1-5)	4-5	[7]
Soaping Fastness (Staining, Grade 1-5)	5	[7]
Chlorine Fastness (Grade 1-5)	4	[7]
Oxygen Fastness (Grade 1-5)	4-5	[7]
Ironing Fastness (Grade 1-5)	4-5	[7]
Perspiration Fastness (Staining, Grade 1-5)	4-5	[7]

# Experimental Protocols Synthesis of Vat Black 25 (Traditional Method)

### Foundational & Exploratory





This protocol describes the laboratory-scale synthesis based on the established manufacturing process.[4][5]

#### Condensation:

- In a reaction vessel equipped with a reflux condenser and stirrer, combine 1-Aminoanthracene-9,10-dione (2 molar equivalents) and 3,9-Dibromo-7Hbenzo[de]anthracen-7-one (1 molar equivalent) in a high-boiling solvent like naphthalene.
- Add copper (I) oxide as a catalyst and sodium carbonate as an acid scavenger.
- Heat the mixture to the boiling point of naphthalene and maintain reflux with constant stirring until the reaction is complete (monitored by TLC).
- Allow the mixture to cool. The intermediate product will precipitate.
- Filter the crude intermediate and wash with a suitable solvent to remove unreacted starting materials and byproducts.

#### Cyclization:

- Suspend the dried intermediate in isobutanol.
- Add potassium hydroxide to the suspension.
- Heat the mixture to reflux and maintain for several hours to facilitate the intramolecular cyclization.
- After the reaction is complete, cool the mixture.
- The crude Vat Black 25 is isolated by filtration.

#### Purification and Finishing:

- The crude product is subjected to an oxidation step. The material is suspended in water and air is bubbled through the heated suspension (70-80°C) for several hours.[6]
- The oxidized dye is then filtered, washed with water until neutral, and dried.[6][13]



• The final product is a fine powder.

## **Application Protocol: Vat Dyeing of Cotton**

This protocol outlines the general procedure for applying Vat Black 25 to cotton fabric.[14][15]

- Vatting (Reduction):
  - Prepare a dyebath containing water, a dispersing agent, and the Vat Black 25 powder.
  - Add a reducing agent, most commonly sodium dithionite (Na<sub>2</sub>S<sub>2</sub>O<sub>4</sub>), and an alkali, such as sodium hydroxide (NaOH).[14]
  - Heat the dyebath (typically to 50-60°C) to facilitate the reduction of the insoluble dye into
    its water-soluble leuco form.[14] The solution will change color, indicating the formation of
    the leuco-vat.

#### Dyeing:

- Immerse the cotton material into the prepared dyebath.
- Maintain the temperature and agitate the material for a set period (e.g., 30-60 minutes) to allow for the penetration and absorption of the soluble leuco dye into the cotton fibers.

#### Oxidation:

- Remove the dyed material from the bath and expose it to atmospheric oxygen. This can be accelerated by using chemical oxidizing agents like hydrogen peroxide or sodium perborate in a fresh bath.
- During oxidation, the soluble leuco dye is converted back to its original insoluble pigment form, trapping it inside the fiber.[15] This step develops the final color and ensures high fastness.

#### Soaping:

The dyed fabric is subjected to a final washing step at a high temperature (near boiling)
 with soap or a synthetic detergent.[15]

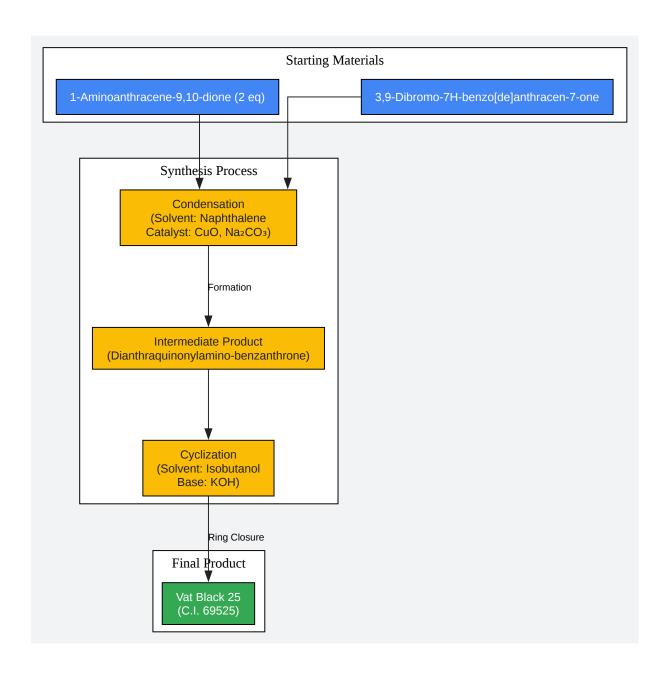


- This "soaping" process removes any loose surface dye, helps the dye molecules to crystallize within the fiber, and stabilizes the final shade.[15]
- · Rinse thoroughly and dry.

## **Visualization of Synthesis Pathway**

The following diagram illustrates the chemical synthesis route for Vat Black 25, starting from the key reactants and proceeding through condensation and cyclization steps.





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Caption: Synthesis pathway of Vat Black 25.

# **Applications**



Vat Black 25 is primarily used for dyeing cotton fibers, where it exhibits good affinity and levelness.[4][9][16] It is suitable for suspension pad dyeing and is often used to produce dark grey and variegated shades.[4][9] The dye can also be applied to other natural and regenerated cellulosic fibers, as well as silk and wool.[4][10][16] Due to its application properties, it is generally not used for printing processes.[4][9]

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